Thiotraniliprole molecular formula and IUPAC name

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Compound of Interest	
Compound Name:	*Thiotraniliprole*
Cat. No.:	*B15141094*

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Thiotraniliprole: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiotraniliprole is an insecticide belonging to the diamide class of chemistry. Like other diamides, its mode of action involves the disruption of calcium regulation in the muscle cells of target insects. This guide provides a comprehensive overview of the available technical information on **Thiotraniliprole**, including its chemical identity, and draws upon data from the closely related compound Tetraniliprole to provide a broader understanding of its toxicological and physicochemical properties.

Chemical Identity

Property	Value
IUPAC Name	3-bromo-1-(3-chloro-2-pyridinyl)-N-[2,4-dichloro-6-(propan-2-ylcarbamothioyl)phenyl]pyrazole-5-carboxamide
Molecular Formula	$C_{19}H_{15}BrCl_3N_5OS$

Physicochemical and Toxicological Properties

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Quantitative data for **Thiotraniliprole** is not readily available in public literature. The following table summarizes the properties of the structurally related diamide insecticide, Tetraniliprole, to provide an indicative profile.

Property	Value (for Tetraniliprole)	Citation
Molecular Weight	544.9 g/mol	
Water Solubility	Slightly to moderately soluble	
Log P (octanol-water partition coefficient)	2.8	
Vapor Pressure	Low	
Acute Oral LD50 (Rat)	> 2000 mg/kg	
Acute Dermal LD50 (Rat)	> 5000 mg/kg	
Acute Inhalation LC50 (Rat)	> 5.1 mg/L	
Avian Acute Oral LD50 (Bobwhite Quail)	> 2250 mg/kg	[1]
Aquatic Toxicity LC50 (Rainbow Trout, 96h)	> 129 mg/L	
Aquatic Toxicity EC50 (Daphnia magna, 48h)	0.019 mg/L	

Note: This data pertains to Tetraniliprole and should be used as a general reference for the diamide class of insecticides.

Mode of Action: Ryanodine Receptor Modulation

Thiotraniliprole, like other diamide insecticides, acts as a modulator of insect ryanodine receptors (RyRs).[2] These receptors are large ion channels located on the sarcoplasmic reticulum of muscle cells and are crucial for regulating the release of intracellular calcium, which is essential for muscle contraction.

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By binding to the ryanodine receptor, **Thiotraniliprole** locks the channel in an open state, leading to an uncontrolled release of calcium from the sarcoplasmic reticulum into the cytoplasm. This sustained high level of intracellular calcium results in continuous muscle contraction, leading to paralysis and ultimately the death of the insect.

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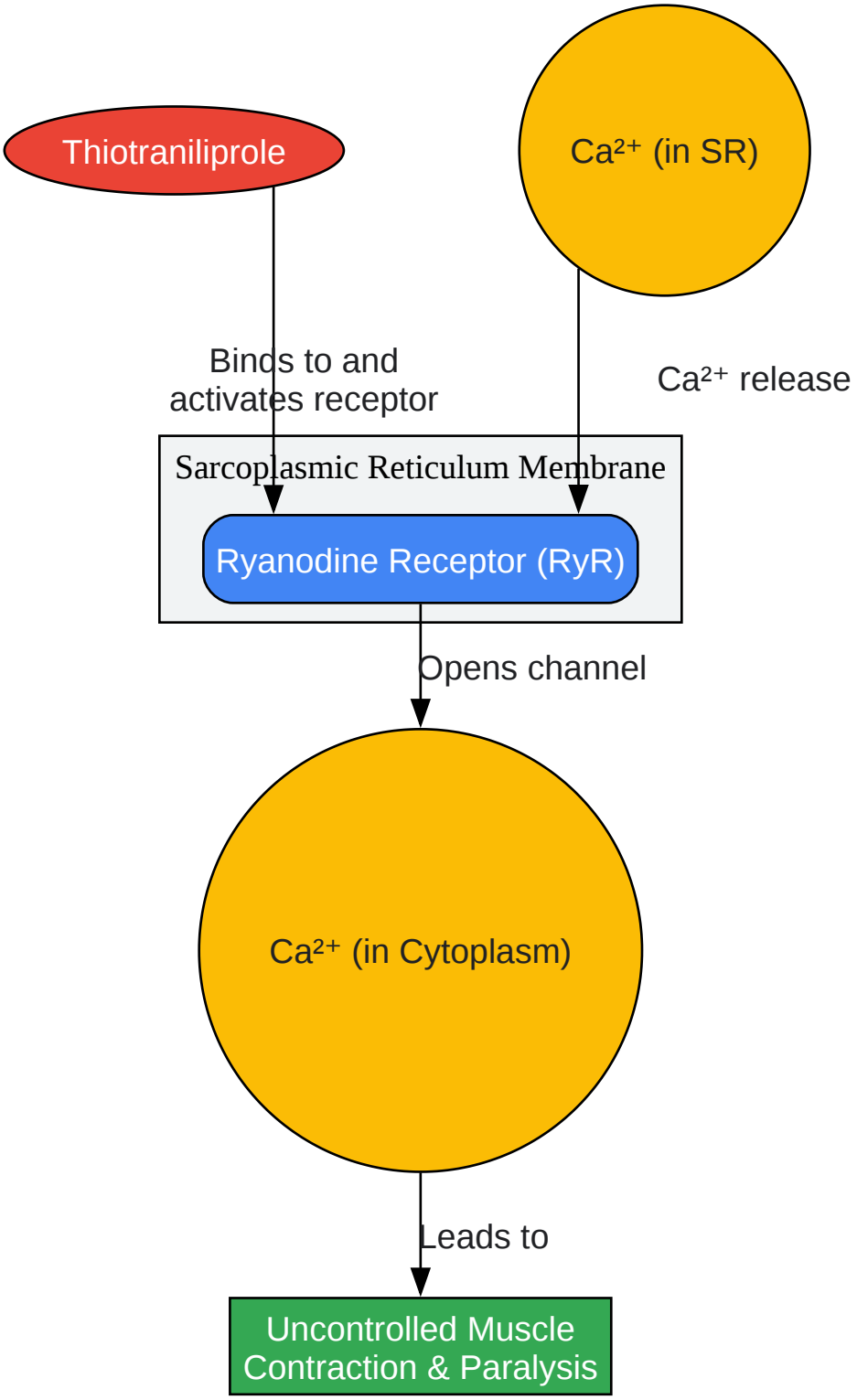

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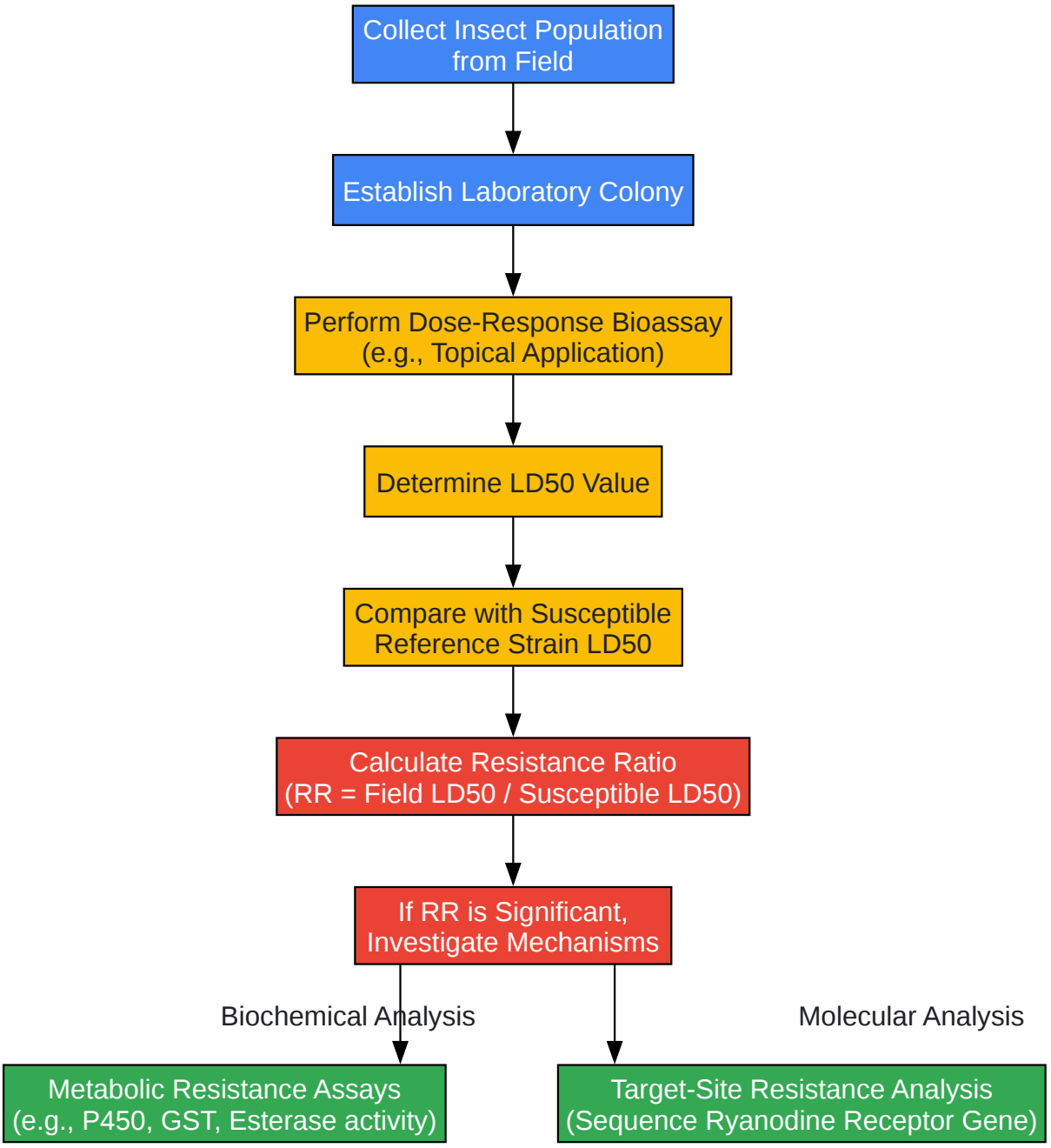

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. Tetraniliprole [sitem.herts.ac.uk]
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